

Methyl 2-Bromodecanoate: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: Methyl 2-bromodecanoate

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Introduction

Methyl 2-bromodecanoate is an alpha-bromo ester, a class of organic compounds with significant applications in chemical synthesis, particularly in the pharmaceutical and agrochemical industries. The presence of the bromine atom at the alpha position to the carbonyl group makes it a versatile intermediate for the introduction of various functional groups via nucleophilic substitution, making it a valuable building block in the synthesis of more complex molecules. A thorough understanding of its physical properties is paramount for its effective use in research and development, enabling accurate modeling, safe handling, and efficient process design. This technical guide provides a detailed overview of the known physical characteristics of **methyl 2-bromodecanoate**, outlines experimental protocols for their determination, and presents a logical workflow for these procedures.

Core Physical Properties

The physical properties of **methyl 2-bromodecanoate** are crucial for its handling, storage, and application in synthetic chemistry. The available data, primarily from chemical suppliers, is summarized below. It is important to note the discrepancies in some of the reported values, which may be due to different measurement conditions or sample purities.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₁ BrO ₂	[1]
Molecular Weight	265.19 g/mol	[1]
Boiling Point	114 °C at 0.15 Torr286.9 °C at 760 mmHg	ChemicalBook[2]Guidechem
Density	1.127 g/cm ³ ~1.250 g/cm ³ (estimate)	GuidechemChemicalBook[2]
Refractive Index	1.463~1.457 (estimate)	GuidechemChemicalBook[2]
Melting Point	Data not available	
Solubility	Insoluble in water. Soluble in many organic solvents.	General principle for similar compounds[3][4]

Experimental Protocols

To address the limited and sometimes conflicting data, detailed experimental protocols for the determination of the key physical properties of **methyl 2-bromodecanoate** are provided below. These protocols are adapted from standard laboratory procedures for liquid organic compounds.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient way to determine the boiling point of a small sample of a liquid.

Apparatus:

- Thiele tube
- Thermometer (with appropriate range)
- Capillary tube (sealed at one end)
- Small test tube

- Rubber band or wire for attaching the test tube to the thermometer
- Heating mantle or Bunsen burner
- Mineral oil

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Place a few drops of **methyl 2-bromodecanoate** into the small test tube.
- Place the capillary tube, sealed end up, into the small test tube containing the sample.
- Attach the small test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the oil level is above the sample but below the top of the test tube.
- Gently heat the side arm of the Thiele tube. The convection currents in the oil will ensure uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. Record this temperature.

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific volume used for the precise measurement of the density of a liquid.

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Thermometer
- Constant temperature water bath

Procedure:

- Clean and thoroughly dry the pycnometer.
- Weigh the empty, dry pycnometer on the analytical balance and record its mass (m_1).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 20 °C) until it reaches thermal equilibrium.
- Carefully adjust the volume of water to the calibration mark on the pycnometer, ensuring there are no air bubbles.
- Dry the outside of the pycnometer and weigh it again to determine the mass of the pycnometer filled with water (m_2).
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with **methyl 2-bromodecanoate** and allow it to equilibrate in the constant temperature water bath.
- Adjust the volume to the calibration mark, dry the exterior, and weigh the pycnometer filled with the sample (m_3).
- The density of the sample (ρ_{sample}) can be calculated using the following formula:
$$\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$$
where ρ_{water} is the known density of water at the experimental temperature.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how much light bends as it passes through a substance. An Abbe refractometer is a common instrument for this measurement.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper or pipette
- Lint-free tissue
- A suitable solvent for cleaning (e.g., ethanol or acetone)

Procedure:

- Turn on the light source of the refractometer and ensure the prism surfaces are clean and dry.
- Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Using a clean dropper, place a few drops of **methyl 2-bromodecanoate** onto the surface of the measuring prism.
- Close the prisms carefully to spread the liquid into a thin film.
- Allow the sample to come to the desired temperature, controlled by the circulating water bath (e.g., 20 °C).
- Look through the eyepiece and adjust the control knob to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- If a color fringe is visible, adjust the dispersion compensator to eliminate it.
- Read the refractive index value from the scale.

Qualitative Solubility Tests

These tests provide a general understanding of the solubility of **methyl 2-bromodecanoate** in various solvents.

Apparatus:

- Small test tubes
- Droppers or pipettes
- Vortex mixer (optional)
- Solvents: water, 5% aq. HCl, 5% aq. NaOH, 5% aq. NaHCO₃, and a selection of organic solvents (e.g., ethanol, acetone, diethyl ether, toluene).

Procedure:

- Place approximately 0.1 mL (2-3 drops) of **methyl 2-bromodecanoate** into a series of clean, dry test tubes.
- To each test tube, add approximately 2 mL of a different solvent.
- Gently shake or vortex each test tube for about 30 seconds.
- Observe whether the sample dissolves completely, is partially soluble, or is insoluble. A miscible liquid will form a single homogeneous phase.
- Record the observations for each solvent. For aqueous solutions, note any reactions such as gas evolution or precipitate formation.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of an unknown liquid sample, such as **methyl 2-bromodecanoate**.



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Workflow for Physical Property Determination

Conclusion

This technical guide provides a consolidated overview of the physical properties of **methyl 2-bromodecanoate**, acknowledging the existing data gaps and discrepancies. The detailed experimental protocols offer a practical framework for researchers to independently and accurately determine these crucial parameters. The provided workflow diagram further

streamlines this process. Accurate knowledge of these physical properties is essential for the safe and effective application of **methyl 2-bromodecanoate** in the synthesis of novel compounds within the pharmaceutical and other chemical industries. Further research to establish definitive and peer-reviewed data for this compound is highly encouraged.

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